

# 2-Chloro-3-iodophenol molecular weight

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Chloro-3-iodophenol

Cat. No.: B1312723

[Get Quote](#)

## An In-Depth Technical Guide to 2-Chloro-3-iodophenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Chloro-3-iodophenol**, with a focus on its molecular weight. It includes a summary of its key characteristics, a representative synthesis protocol, and a logical diagram illustrating the basis of its molecular weight calculation. This document is intended to serve as a valuable resource for professionals in the fields of chemical research and drug development.

## Quantitative Data Summary

The key quantitative properties of **2-Chloro-3-iodophenol** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Weight	254.45 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>6</sub> H <sub>4</sub> ClIO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	666727-31-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Purity	Typically ≥95%	<a href="#">[1]</a>

# Representative Experimental Protocol: Synthesis of a Halogenated Phenol

While a specific, detailed experimental protocol for the synthesis of **2-Chloro-3-iodophenol** is not readily available in the searched literature, the following protocol for the synthesis of the structurally similar compound, 3-chloro-2-iodophenol, provides a representative example of the chemical methodology that could be adapted for its preparation.

## Synthesis of 3-Chloro-2-iodophenol

This procedure involves the hydrolysis of a carbamate precursor.

### Materials:

- 3-chloro-2-iodophenyl N,N-diethylcarbamate
- Sodium hydroxide (NaOH)
- Ethanol
- Water
- Petroleum ether
- Ethyl acetate
- 2N Hydrochloric acid (HCl)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

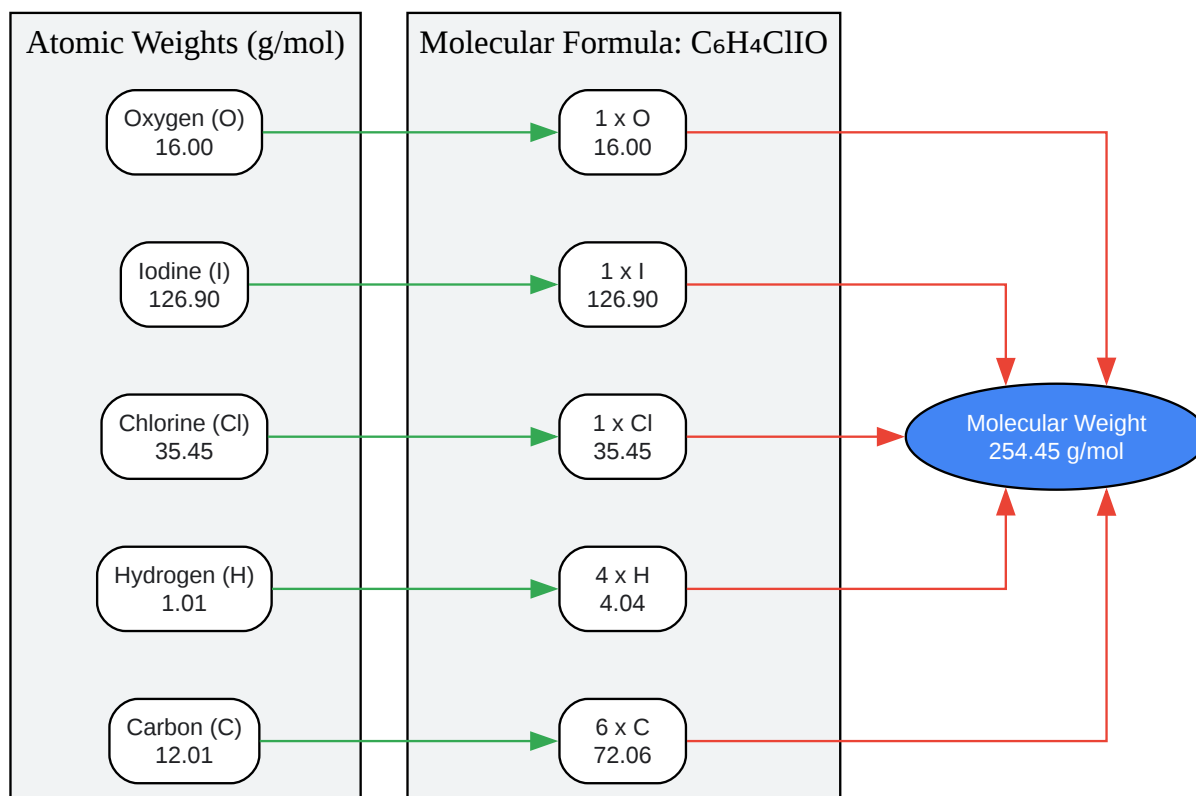
### Procedure:

- Sodium hydroxide (32.0 g, 800 mmol) is gradually added to a solution of 3-chloro-2-iodophenyl N,N-diethylcarbamate (57.0 g, 161 mmol) in 400 mL of ethanol at 25 °C.
- The reaction mixture is heated to reflux and maintained at this temperature for 2 hours.

- After the reaction is complete, the ethanol solvent is removed by distillation under reduced pressure.
- The remaining residue is dissolved in 400 mL of water and then extracted with petroleum ether.
- The aqueous phase is neutralized with a 2N hydrochloric acid solution and subsequently extracted with ethyl acetate.
- All the organic phases are combined, washed with a saturated brine solution, and dried over anhydrous sodium sulfate.
- Finally, the organic solvent is removed by distillation under reduced pressure to yield the 3-chloro-2-iodophenol product.

## Visualization of Molecular Weight Determination

The molecular weight of a compound is a fundamental property derived from the atomic weights of its constituent elements. The following diagram illustrates the logical relationship for calculating the molecular weight of **2-Chloro-3-iodophenol**.



[Click to download full resolution via product page](#)

Caption: Calculation of **2-Chloro-3-iodophenol**'s molecular weight.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Chloro-3-iodophenol - Amerigo Scientific [[amerigoscientific.com](http://amerigoscientific.com)]
- 2. 666727-31-7 CAS MSDS (2-CHLORO-3-IODOPHENOL) Melting Point Boiling Point Density CAS Chemical Properties [[chemicalbook.com](http://chemicalbook.com)]
- 3. 2-CHLORO-3-IODOPHENOL synthesis - chemicalbook [[chemicalbook.com](http://chemicalbook.com)]

- 4. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [2-Chloro-3-iodophenol molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1312723#2-chloro-3-iodophenol-molecular-weight>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)